

2-Cyclohexylidenebutanoic Acid: Technical Profile & Application Guide

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Compound of Interest

Compound Name: 2-Cyclohexylidenebutanoic acid

CAS No.: 20144-46-1

Cat. No.: B11958062

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Executive Summary

2-Cyclohexylidenebutanoic acid (CAS 20144-46-1) is an

-unsaturated carboxylic acid featuring a butyric acid backbone with a cyclohexylidene substitution at the

-position. While structurally related to valproic acid and gabapentin precursors, its primary research significance lies in its ability to modulate the Ras/Raf signaling pathway.

Seminal research by Friese et al. (2002) identified this compound as a small molecule capable of binding to the cysteine-rich domain (CRD) of c-Raf, thereby stabilizing the Ras/Raf interaction. This property makes it a critical tool compound for studying protein-protein interactions (PPIs) within the mitogen-activated protein kinase (MAPK) pathway, a central node in oncology and cell proliferation research.

Chemical Identity & Physicochemical Properties

Property	Data
CAS Registry Number	20144-46-1
IUPAC Name	2-Cyclohexylidenebutanoic acid
Synonyms	Butanoic acid, 2-cyclohexylidene-; NSC 114905
Molecular Formula	C
	H
	O
Molecular Weight	168.23 g/mol
Physical State	Solid or Viscous Oil (Low melting point)
Solubility	Soluble in DMSO, Ethanol, Dichloromethane; Sparingly soluble in water
Acidity (pKa)	~4.5–5.0 (Estimated for -unsaturated acids)
Key Structural Feature	Exocyclic double bond (Michael acceptor potential)

Synthesis Protocol

The most robust synthesis route utilizes the Horner-Wadsworth-Emmons (HWE) reaction to ensure the formation of the

-unsaturated system. This method is preferred over Knoevenagel condensation for better yield and control.

Reagents & Equipment

- Precursors: Ethyl

-bromobutyrate, Triethyl phosphite, Cyclohexanone.

- Reagents: Sodium hydride (NaH) (60% dispersion in oil), Ethanol, Sodium Hydroxide (NaOH).
- Solvents: THF (anhydrous), Diethyl ether, DCM.

Step-by-Step Methodology

Phase 1: Phosphonate Preparation (Arbuzov Reaction)

- Mix: Combine Ethyl -bromobutyrate (1.0 eq) and Triethyl phosphite (1.1 eq) in a round-bottom flask.
- Heat: Reflux at 150–160°C for 4–6 hours. Ethyl bromide byproduct is distilled off continuously.
- Purify: Distill the residue under reduced pressure to obtain Ethyl 2-(diethoxyphosphoryl)butanoate.

Phase 2: Horner-Wadsworth-Emmons Olefination

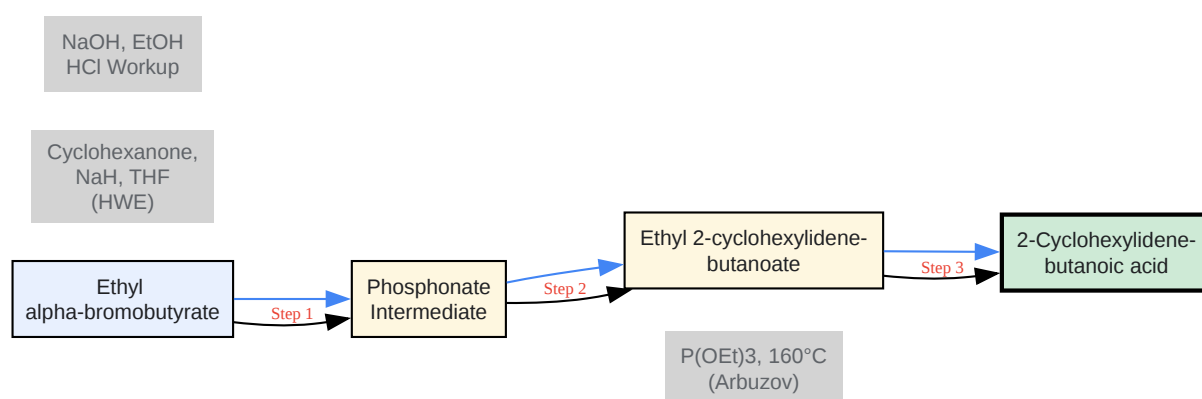
- Activation: Suspend NaH (1.2 eq) in anhydrous THF under nitrogen at 0°C.
- Addition: Dropwise add Ethyl 2-(diethoxyphosphoryl)butanoate (1.0 eq). Stir for 1 hour until gas evolution ceases.
- Coupling: Add Cyclohexanone (1.0 eq) dropwise. Allow the mixture to warm to room temperature and stir for 12–24 hours.
- Workup: Quench with water, extract with diethyl ether, dry over MgSO₄, and concentrate.
- Intermediate: Isolate Ethyl 2-cyclohexylidenebutanoate.

Phase 3: Hydrolysis

- Reaction: Dissolve the ester in Ethanol/Water (1:1). Add NaOH (2.0 eq).
- Reflux: Heat to reflux for 3 hours.

- Isolation: Evaporate ethanol. Acidify the aqueous residue with 1M HCl to pH 2.
- Extraction: Extract with DCM, dry, and concentrate to yield **2-Cyclohexylidenebutanoic acid**.

Synthesis Workflow Diagram



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Figure 1: Synthetic pathway via HWE olefination converting ethyl bromobutyrate to the target acid.

Mechanism of Action: Ras/Raf Modulation

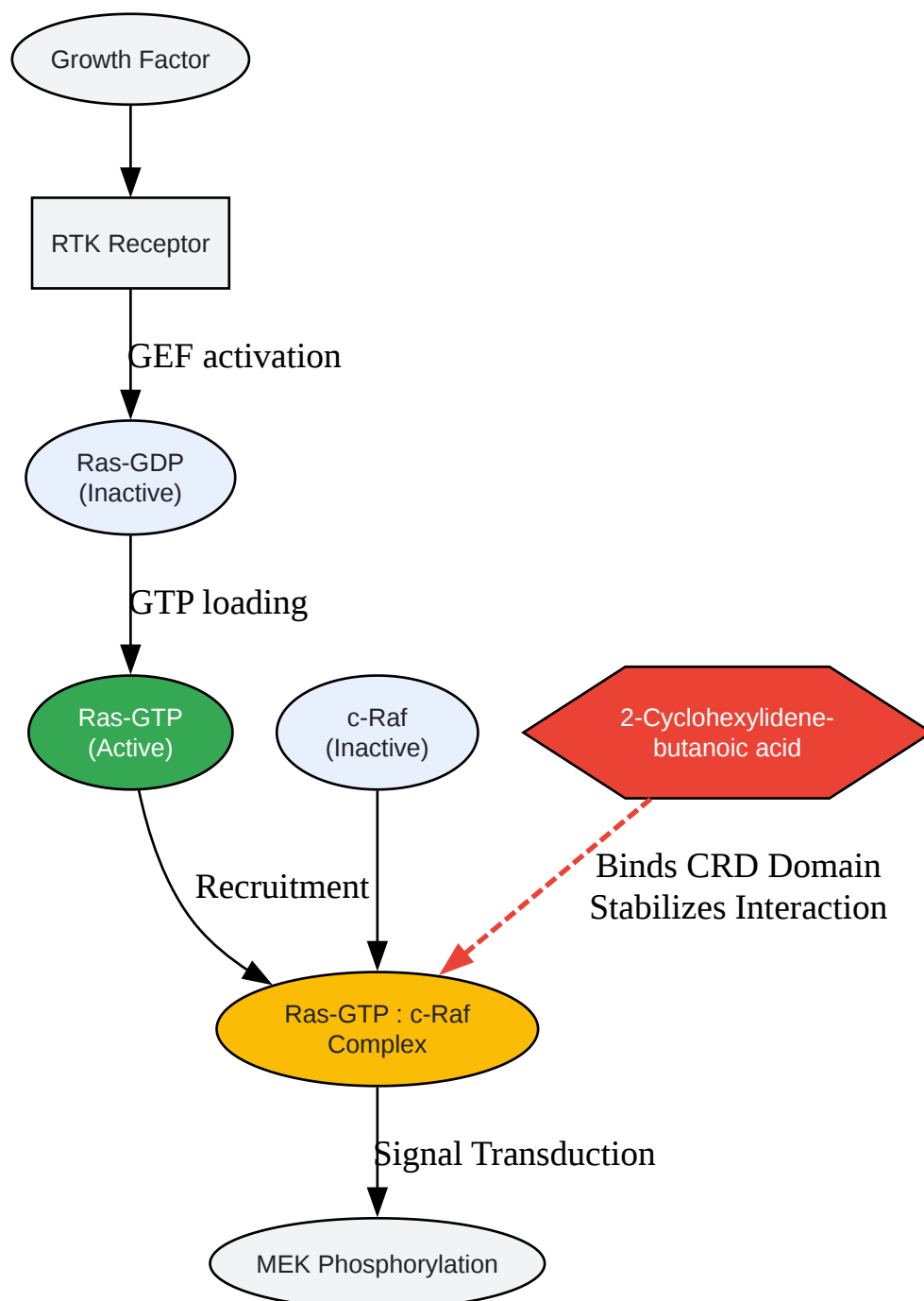
The primary biological utility of CAS 20144-46-1 is its interaction with the Ras/Raf/MEK/ERK pathway. Unlike typical kinase inhibitors that block ATP binding sites, this compound acts as an effector of protein-protein interaction.

Molecular Mechanism

- Target Domain: The Cysteine-Rich Domain (CRD) of c-Raf (Raf-1).
- Effect: The compound binds to the CRD, inducing a conformational change or stabilization that enhances the affinity of c-Raf for Ras-GTP.

- Biological Consequence: While "enhancement" sounds pro-oncogenic, stabilizing this complex can disrupt the dynamic cycling required for effective signal transduction or trap the complex in a state that alters downstream kinetics. It serves as a probe to understand the structural requirements of the Ras-Raf interface.

Signaling Pathway Diagram



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Figure 2: Modulation of the Ras signaling cascade. The compound targets the Ras-Raf interface.^{[1][2]}

Experimental Application: Yeast Two-Hybrid Assay

To validate the activity of **2-cyclohexylidenebutanoic acid**, a Yeast Two-Hybrid (Y2H) system is the standard protocol, as established in the primary literature.

Protocol Overview

- Constructs:
 - Bait: Ras vector (e.g., H-Ras-V12, constitutively active).
 - Prey: c-Raf vector (containing the Ras-binding domain and Cysteine-Rich Domain).
- Strain: *Saccharomyces cerevisiae* reporter strain (e.g., L40 or AH109).
- Treatment:
 - Plate transformed yeast on selective media (e.g., -Leu/-Trp).
 - Apply **2-cyclohexylidenebutanoic acid** via spotting or liquid culture integration (Concentration range: 10–100 μ M).
- Readout:
 - Measure
-galactosidase activity.
 - Result Interpretation: An increase in reporter activity compared to control indicates stabilization of the Ras-Raf interaction.

Safety & Handling

- Hazard Classification: Skin Irritant (Category 2), Eye Irritant (Category 2A), STOT-SE (Category 3).
- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen) to prevent oxidation of the double bond.
- PPE: Wear nitrile gloves, safety goggles, and a lab coat. Handle in a fume hood, especially during synthesis steps involving phosphonates and NaH.

References

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